

# An In-depth Technical Guide to the Thermochemical Properties of 8-Methylquinoline

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## Compound of Interest

Compound Name: 8-Methylquinoline

Cat. No.: B363895

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical properties of **8-methylquinoline**. The information is compiled from peer-reviewed scientific literature and established chemical databases, with a focus on experimental data and methodologies. This document is intended to serve as a core reference for researchers and professionals in the fields of chemistry, materials science, and drug development who require accurate and detailed thermochemical data for this compound.

## Core Thermochemical Properties

**8-Methylquinoline** (C<sub>10</sub>H<sub>9</sub>N) is a heterocyclic aromatic compound with a molecular weight of 143.19 g/mol <sup>[1]</sup> Its thermochemical properties are crucial for understanding its behavior in various chemical processes, including reaction kinetics, phase transitions, and formulation development. The following tables summarize the key quantitative thermochemical data for **8-methylquinoline**.

## Table 1: Physical and Thermochemical Properties of 8-Methylquinoline

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N	[2]
Molecular Weight	143.1852 g/mol	[2]
Melting Point	-80 °C	[3]
Boiling Point	143 °C at 34 mmHg	[3]
478 °F at 751 mmHg	[4]	
Density	1.052 g/mL at 25 °C	[3]
Refractive Index	n <sub>20/D</sub> 1.614	[3]
Flash Point	221 °F (105 °C) - closed cup	[3]

**Table 2: Enthalpy Data for 8-Methylquinoline**

Enthalpy	Value (kJ/mol)	Method	Reference
Standard Molar Enthalpy of Formation (liquid, 298.15 K)	10.73	Combustion Calorimetry	[2]
Enthalpy of Fusion	10.73 (at 246.9 K)	Adiabatic Calorimetry, DSC	[2]
Enthalpy of Vaporization	57.3 ± 0.6	Ebulliometry	[5]

**Table 3: Vapor Pressure of 8-Methylquinoline**

Temperature (°F)	Temperature (°C)	Pressure (mmHg)	Reference
75	23.9	5.9	[4]
111	43.9	8.0	[4]
149	65.0	12.6	[4]

## Experimental Protocols

The thermochemical data presented in this guide were determined using a combination of well-established experimental techniques. The following sections provide detailed methodologies for the key experiments cited.

## Oxygen Bomb Calorimetry

Oxygen bomb calorimetry is a standard method for determining the heat of combustion of a substance. From this, the standard enthalpy of formation can be calculated.

Objective: To determine the standard molar energy of combustion of **8-methylquinoline**.

Methodology:

- **Sample Preparation:** A precisely weighed sample of **8-methylquinoline** (approximately 0.5 to 1 g) is placed in a sample holder within a high-pressure stainless steel vessel known as a "bomb".<sup>[6]</sup> A fuse wire of known length is positioned to be in contact with the sample.<sup>[6]</sup>
- **Bomb Assembly and Pressurization:** The bomb is sealed and then filled with high-purity oxygen to a pressure of approximately 30 atm to ensure complete combustion.<sup>[7]</sup>
- **Calorimeter Setup:** The sealed bomb is submerged in a known quantity of water in a well-insulated container called a calorimeter. The calorimeter is equipped with a high-precision thermometer and a stirrer to ensure uniform temperature distribution.<sup>[8]</sup>
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire.<sup>[9]</sup> The temperature of the water in the calorimeter is recorded at regular intervals before, during, and after combustion until a stable final temperature is reached.<sup>[9]</sup>
- **Data Analysis:** The heat of combustion is calculated from the observed temperature rise, taking into account the heat capacity of the calorimeter system (which is predetermined by combusting a standard substance like benzoic acid), and corrections for the heat of combustion of the fuse wire and the formation of nitric acid from any residual nitrogen.<sup>[8]</sup>

## Adiabatic Heat Capacity Calorimetry

Adiabatic calorimetry is used to measure the heat capacity of a substance as a function of temperature. This technique is crucial for determining entropies and enthalpy changes over a range of temperatures.

Objective: To measure the heat capacity of **8-methylquinoline** in its condensed phase.

Methodology:

- **Calorimeter Design:** The sample is contained within a calorimeter vessel that is surrounded by an adiabatic shield.<sup>[10]</sup> The temperature of the shield is controlled to match the temperature of the sample vessel at all times, thereby minimizing heat exchange with the surroundings.<sup>[10]</sup>
- **Sample Loading:** A known mass of **8-methylquinoline** is loaded into the calorimeter vessel.
- **Heating and Temperature Measurement:** A precisely measured amount of electrical energy is supplied to the sample, causing its temperature to rise.<sup>[10]</sup> The temperature of the sample is measured with a high-precision thermometer (e.g., a platinum resistance thermometer) before and after the energy input.
- **Data Calculation:** The heat capacity at a given temperature is calculated from the amount of energy supplied and the corresponding temperature increase. Measurements are made in a series of small temperature increments over the desired temperature range.

## Comparative Ebulliometry and Inclined-Piston Gauge Manometry

These methods are employed to determine the vapor pressure of a liquid as a function of temperature.

Objective: To measure the vapor pressure of **8-methylquinoline** at various temperatures.

Methodology for Comparative Ebulliometry:

- **Apparatus:** A twin ebulliometer setup is used, with one ebulliometer containing the sample (**8-methylquinoline**) and the other containing a reference substance with a well-known vapor pressure-temperature relationship (e.g., water).<sup>[11]</sup> Both ebulliometers are connected to a common pressure manifold.<sup>[11]</sup>
- **Procedure:** The sample and the reference substance are heated to their boiling points under a controlled, common pressure. The boiling temperatures of both substances are measured

simultaneously with high-precision thermometers.

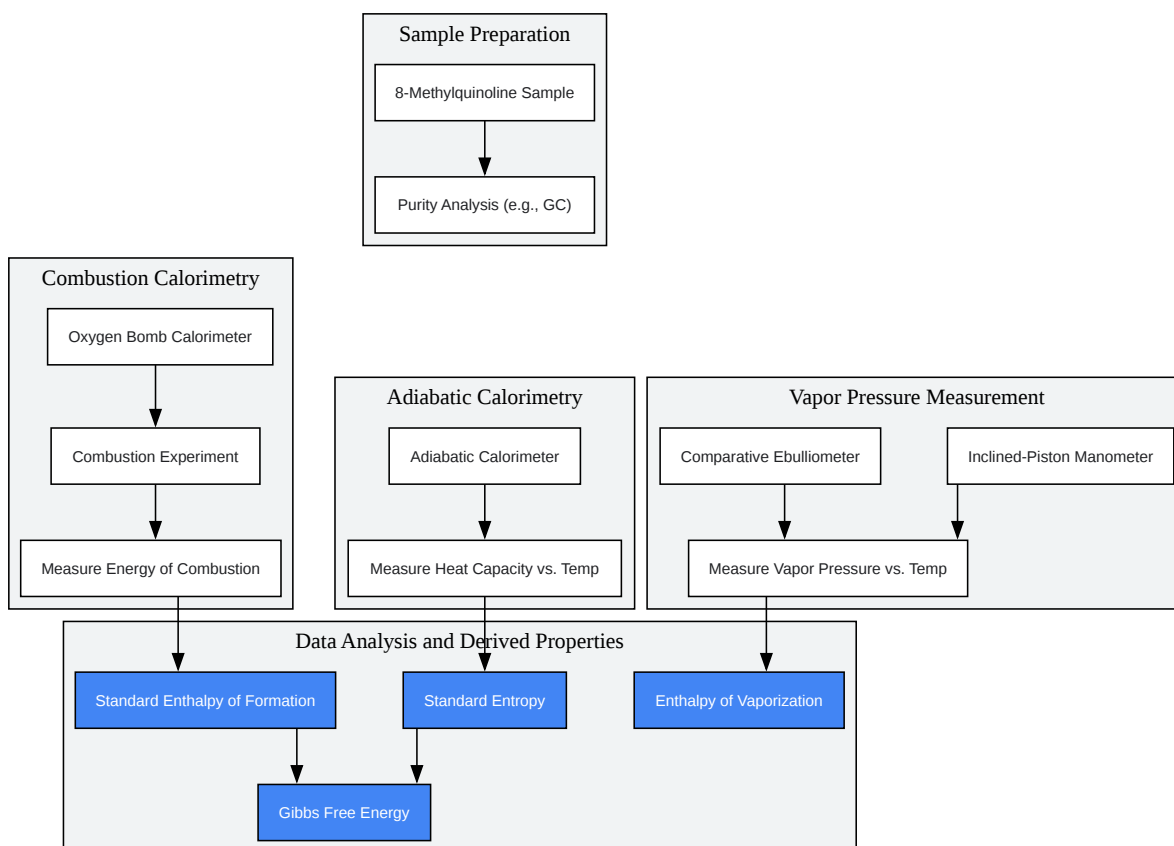
- Vapor Pressure Determination: By knowing the boiling temperature of the reference substance, its vapor pressure can be determined from its known properties. Since the system is at a common pressure, this is also the vapor pressure of the **8-methylquinoline** at its measured boiling temperature. The experiment is repeated at different pressures to obtain a set of vapor pressure versus temperature data.

Methodology for Inclined-Piston Gauge Manometry:

- Apparatus: An inclined manometer is a device used for measuring small pressure differences with high accuracy.[\[12\]](#)
- Procedure: The pressure exerted by the vapor of **8-methylquinoline** at a controlled temperature is balanced against a known pressure, and the difference is measured by the displacement of a fluid in an inclined tube. The inclination of the tube amplifies the displacement, allowing for more precise readings of small pressure changes.[\[13\]](#)

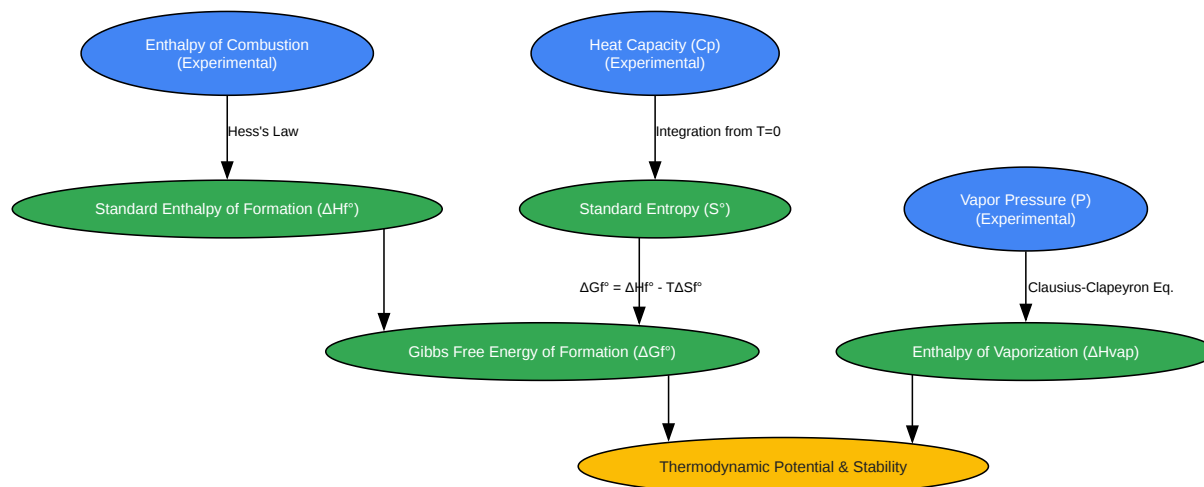
## Visualizations

The following diagrams illustrate the experimental workflow for determining the thermochemical properties of **8-methylquinoline** and the logical relationship between these properties.



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Caption: Experimental workflow for determining thermochemical properties.



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Caption: Relationship between key thermochemical properties.

## Conclusion

This technical guide has provided a detailed summary of the essential thermochemical properties of **8-methylquinoline**, supported by experimental methodologies and data presented in a clear and accessible format. The information contained herein is vital for accurate modeling and prediction of the behavior of **8-methylquinoline** in various scientific and industrial applications. The provided diagrams offer a visual representation of the experimental processes and the interconnectedness of the thermochemical parameters, further aiding in the comprehension and application of this critical data.

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